

Essential Safety and Handling Guide for NCGC00135472 (URB754)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NCGC00135472

Cat. No.: B15572205

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, personal protective equipment (PPE), and disposal of **NCGC00135472**, also known as 6-Methyl-2-((4-methylphenyl)amino)-4H-3,1-benzoxazin-4-one (URB754).

This document provides immediate, essential safety protocols and logistical plans for the laboratory use of **NCGC00135472**. Given the limited availability of a specific Safety Data Sheet (SDS) for this compound, the following guidance is based on general best practices for handling novel chemical entities and data from structurally similar compounds.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for handling **NCGC00135472**.

PPE Category	Item	Specification/Standard
Eye Protection	Safety Glasses with Side Shields	Conforming to EN166 or ANSI Z87.1 standards.
Chemical Splash Goggles	Required when there is a risk of splashing.	
Hand Protection	Chemical-resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect for tears or holes before each use.
Body Protection	Laboratory Coat	Fully buttoned, with sleeves extending to the wrist.
Chemical-resistant Apron	Recommended when handling larger quantities or when there is a significant risk of splashes.	
Respiratory Protection	Not generally required for small quantities handled in a well-ventilated area or chemical fume hood.	A NIOSH-approved respirator may be necessary for operations that could generate dust or aerosols.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is crucial for minimizing risk during the handling of **NCGC00135472**.

- Preparation and Engineering Controls:
 - Work in a well-ventilated laboratory, preferably within a certified chemical fume hood, especially when handling the solid compound or preparing solutions.
 - Ensure that an eyewash station and a safety shower are readily accessible.
 - Before starting, clear the workspace of any unnecessary items to prevent contamination and facilitate cleanup in case of a spill.

- Handling the Compound:
 - Wear all required PPE as outlined in the table above.
 - When weighing the solid, use a spatula and handle it carefully to avoid generating dust.
 - If preparing a solution, add the solid to the solvent slowly to avoid splashing.
 - Keep all containers with **NCGC00135472** tightly closed when not in use.
- Post-Handling:
 - Thoroughly wash hands with soap and water after handling the compound, even if gloves were worn.
 - Decontaminate all surfaces and equipment that may have come into contact with the chemical.
 - Remove and properly dispose of contaminated gloves and any other disposable PPE.

Disposal Plan: Waste Management Protocol

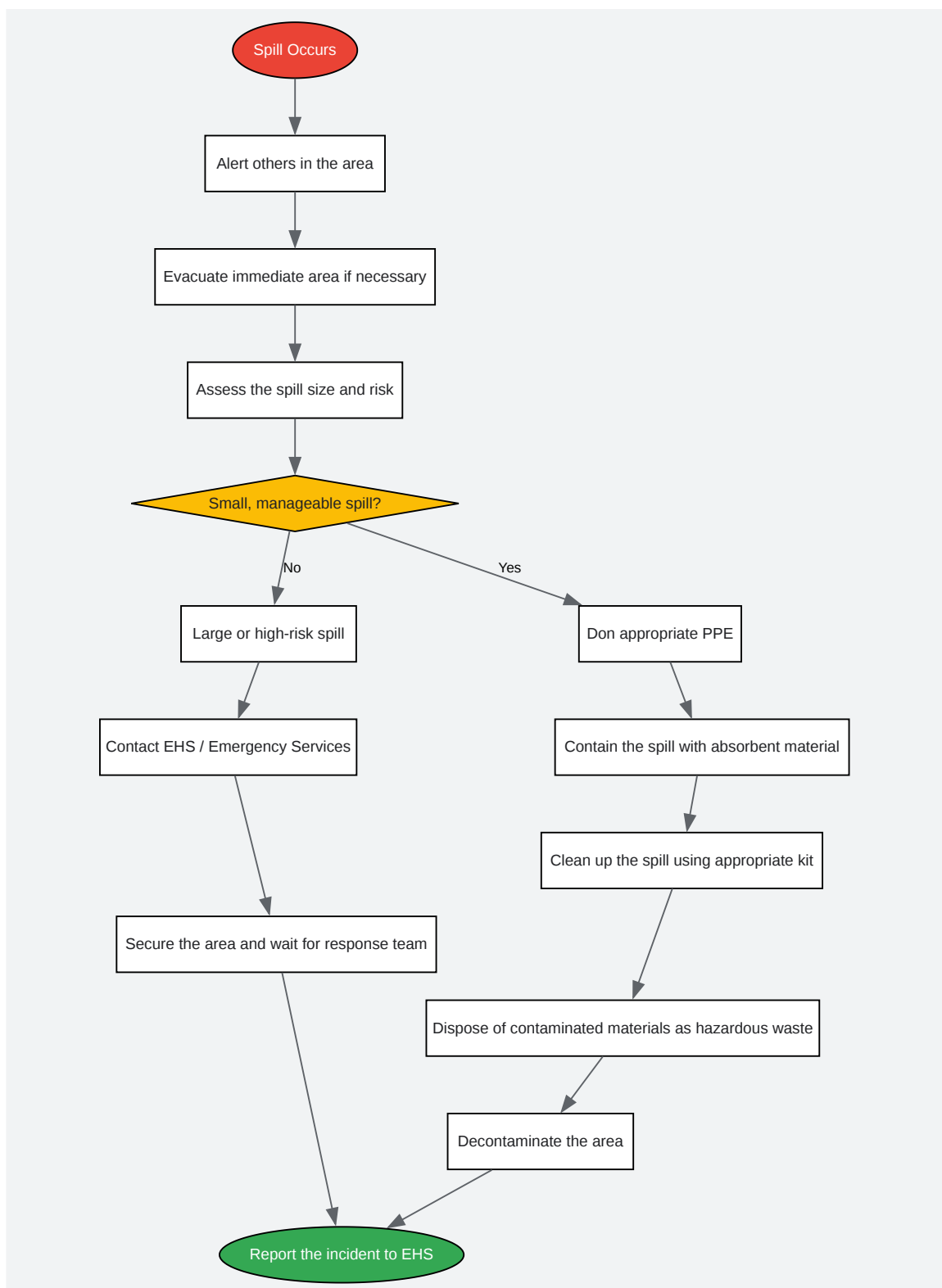
Proper disposal of **NCGC00135472** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - All solid waste contaminated with **NCGC00135472** (e.g., gloves, weighing paper, paper towels) should be placed in a designated, sealed, and clearly labeled hazardous waste container.
 - Liquid waste containing **NCGC00135472** should be collected in a separate, leak-proof, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless compatibility has been confirmed.
- Container Management:

- Empty containers that held **NCGC00135472** must be managed as hazardous waste. Triple-rinse the container with a suitable solvent, and collect the rinsate as hazardous liquid waste.
- Deface the original label on the empty, rinsed container before disposal in accordance with institutional guidelines.
- Final Disposal:
 - All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Follow all local, state, and federal regulations for hazardous waste disposal.[\[1\]](#)

Emergency Procedures: Chemical Spill Workflow

In the event of a chemical spill, a calm and methodical response is critical. The following diagram outlines the general workflow for handling a spill of **NCGC00135472**.



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Caption: Workflow for responding to a chemical spill.

Disclaimer: This information is provided as a guide and is not a substitute for a formal risk assessment. Researchers should always consult their institution's specific safety protocols and the latest available safety data before working with any chemical.

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Address: 3281 E Guasti Rd

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Email: info@benchchem.com